

(2E)-Hexenoyl-CoA: A Technical Guide to its Discovery, Characterization, and Metabolic Significance

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Compound of Interest

Compound Name: (2E)-Hexenoyl-CoA

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Introduction

(2E)-Hexenoyl-Coenzyme A ((2E)-Hexenoyl-CoA) is a pivotal intermediate in cellular metabolism, primarily recognized for its role in the β -oxidation of fatty acids. As a short-chain enoyl-CoA, its formation and subsequent enzymatic conversions are critical for energy production from dietary fats and stored lipids. This technical guide provides a comprehensive overview of the discovery, initial characterization, and metabolic context of (2E)-Hexenoyl-CoA, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details relevant experimental protocols, and visualizes associated metabolic pathways.

Discovery and Metabolic Context

The discovery of (2E)-Hexenoyl-CoA is intrinsically linked to the elucidation of the fatty acid β -oxidation pathway, a cornerstone of biochemistry. While a specific singular "discovery" paper for this particular intermediate is not prominent in historical literature, its existence was inferred and later confirmed through the systematic study of this metabolic spiral. The pioneering work of scientists like Franz Knoop in the early 20th century laid the groundwork by establishing the principle of β -oxidation, the stepwise degradation of fatty acids.[1][2] Later detailed enzymatic studies of the enzymes involved in this pathway, such as acyl-CoA dehydrogenases and enoyl-

CoA hydratases, solidified the role of various acyl-CoA intermediates, including **(2E)-Hexenoyl-CoA**.^[3]

(2E)-Hexenoyl-CoA is formed during the β -oxidation of fatty acids with an even number of carbons, specifically from the dehydrogenation of hexanoyl-CoA by medium-chain acyl-CoA dehydrogenase (MCAD). It then serves as a substrate for enoyl-CoA hydratase, which catalyzes its hydration to 3-hydroxyhexanoyl-CoA. This process continues until the fatty acid chain is completely broken down into acetyl-CoA units, which can then enter the citric acid cycle for ATP production.^{[4][5][6]}

Beyond its central role in mitochondrial energy metabolism, **(2E)-Hexenoyl-CoA** is also an intermediate in other metabolic pathways, such as the biosynthesis of polyhydroxyalkanoates (PHAs) in some bacteria.^{[7][8]} In these pathways, it can be converted to (R)-3-hydroxyacyl-CoA, a monomer for PHA production.^{[7][8]}

Initial Characterization

The initial characterization of **(2E)-Hexenoyl-CoA** involved a combination of chemical synthesis, enzymatic assays, and analytical techniques to determine its structure and reactivity.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C27H44N7O17P3S	MedChemExpress
Molecular Weight	863.66 g/mol	MedChemExpress
Appearance	Solid	PubChem
CAS Number	10018-93-6	MedChemExpress

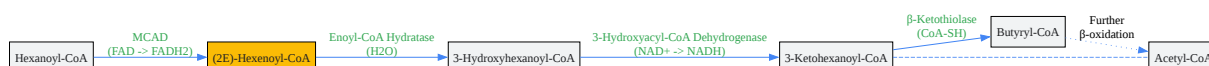
Enzymatic Characterization

The interactions of **(2E)-Hexenoyl-CoA** with key enzymes in the β -oxidation pathway have been quantitatively characterized. The following table summarizes some of the reported kinetic parameters.

Enzyme	Substrate	K _m (mM)	k _{cat} (min ⁻¹)	Catalytic Efficiency (k _{cat} /K _m) (min ⁻¹ mM ⁻¹)	Organism /Source	Reference
Enoyl-CoA Reductase (RevT)	(2E)-Hexenoyl-CoA	0.27 ± 0.01	28.3 ± 0.5	104	Streptomyces reveromyceticus	[9]
(R)-specific Enoyl-CoA Hydratase (PhaJAc)	(2E)-Hexenoyl-CoA	-	V _{max} = 1.8 x 10 ³ U/mg	-	Aeromonas caviae	[7]

Signaling and Metabolic Pathways

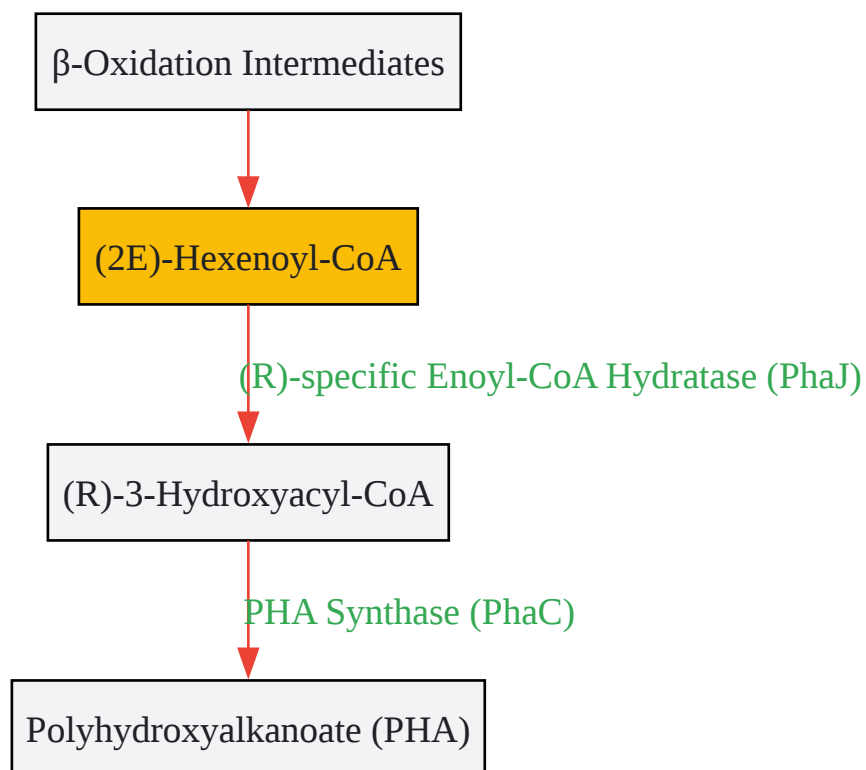
The metabolic fate of **(2E)-Hexenoyl-CoA** is primarily determined by its position within the mitochondrial β -oxidation pathway. The following diagrams illustrate its central role.

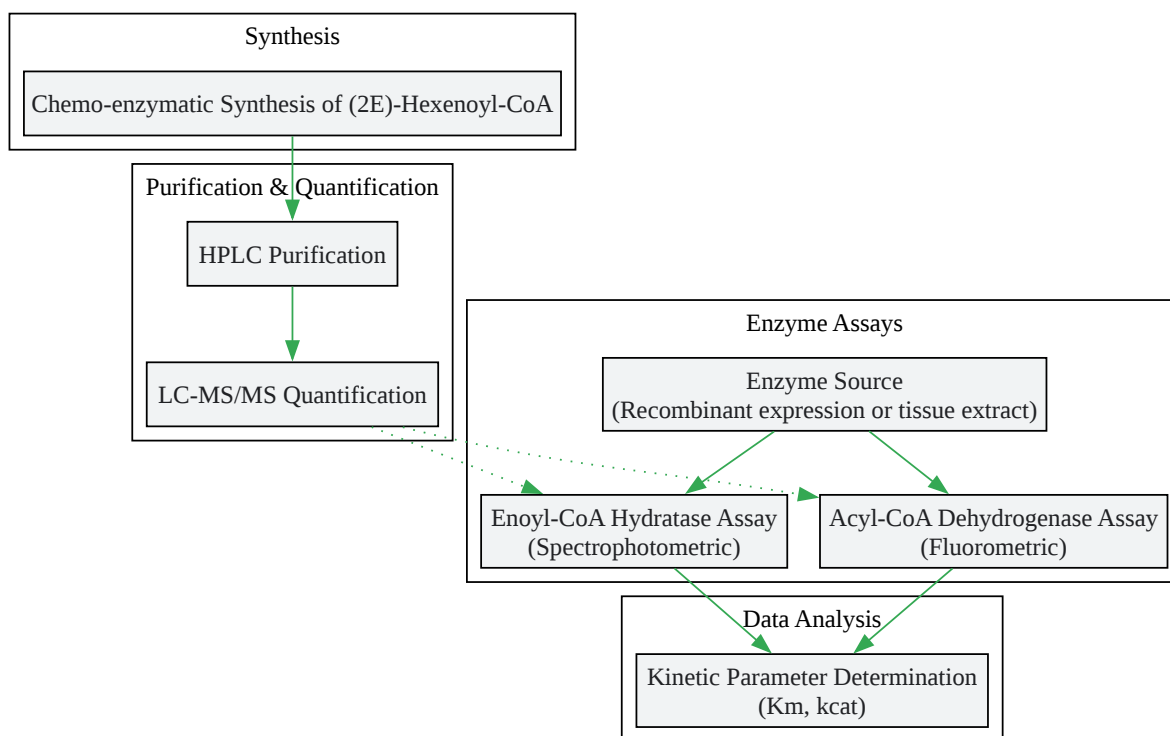


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Fig. 1: Mitochondrial β -oxidation of Hexanoyl-CoA.

In certain microorganisms, **(2E)-Hexenoyl-CoA** can be shunted from the β -oxidation pathway for the synthesis of biopolymers like Polyhydroxyalkanoates (PHAs).





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